(2-Chlorophenyl)(cyclopentyl)methanol CAS number and molecular weight

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Compound of Interest

Compound Name:	*(2-Chlorophenyl)(cyclopentyl)methanol*
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An In-Depth Technical Guide to **(2-Chlorophenyl)(cyclopentyl)methanol**: Synthesis, Properties, and Applications

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **(2-Chlorophenyl)(cyclopentyl)methanol**, a significant chemical intermediate. The document details its chemical identity, including its CAS number and molecular weight, and presents a thorough exploration of its synthesis, primarily through the reduction of its ketone precursor, (2-Chlorophenyl)cyclopentylmethanone. Key chemical and physical properties are summarized, and its primary application as a precursor in the synthesis of pharmacologically active molecules is discussed. This guide also includes representative experimental protocols, analytical methodologies, and essential safety information to provide a well-rounded and authoritative resource for professionals in the fields of chemical research and drug development.

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Chemical Identity and Properties

(2-Chlorophenyl)(cyclopentyl)methanol is a secondary alcohol characterized by the presence of a 2-chlorophenyl group and a cyclopentyl group attached to a carbinol carbon.

Property	Value	Source
CAS Number	19833-92-2	[1][2]
Molecular Formula	$C_{12}H_{15}ClO$	[1]
Molecular Weight	210.70 g/mol	[1]
IUPAC Name	(2-chlorophenyl)(cyclopentyl)methanol	[1]
Synonyms	Cyclopentyl(2-chlorophenyl)methanol	[1]
Purity (Typical)	97%	[2]
Storage Temperature	2-8°C	[2]

Note: Some physical properties such as boiling and melting points are not readily available in published literature and are often determined on a case-by-case basis by the synthesizing laboratory.

Synthesis Pathways

The most prevalent and industrially relevant method for the synthesis of **(2-Chlorophenyl)(cyclopentyl)methanol** is the reduction of its corresponding ketone, (2-Chlorophenyl)cyclopentylmethanone. Therefore, a comprehensive understanding of the synthesis of this precursor is paramount.

Synthesis of the Precursor: (2-Chlorophenyl)cyclopentylmethanone

(2-Chlorophenyl)cyclopentylmethanone (CAS: 6740-85-8) is a key intermediate.[3] Several synthetic routes to this ketone have been reported, with varying yields and complexities.

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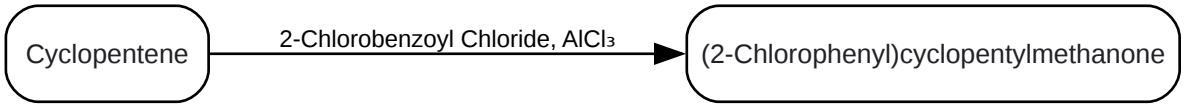
One established method involves the Grignard reaction between cyclopentylmagnesium halide and 2-chlorobenzonitrile. The resulting imine is then hydrolyzed to yield the desired ketone.



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Caption: Grignard reaction pathway for ketone synthesis.

Another common approach is the Friedel-Crafts acylation of cyclopentene with 2-chlorobenzoyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride.



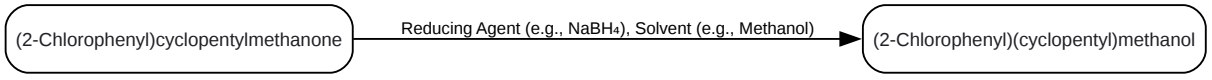
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Caption: Friedel-Crafts acylation for ketone synthesis.

Recent findings have identified a novel synthesis route utilizing cyclopentanone p-toluenesulfonylhydrazone and 2-chlorobenzaldehyde. This method has been observed in clandestine laboratory settings, highlighting its potential utility.

Reduction of (2-Chlorophenyl)cyclopentylmethanone to (2-Chlorophenyl)(cyclopentyl)methanol

The conversion of the ketone to the desired secondary alcohol is a standard reduction reaction. Common reducing agents for this transformation include sodium borohydride ($NaBH_4$) and lithium aluminum hydride ($LiAlH_4$). The choice of reducing agent and solvent can influence the reaction's efficiency and work-up procedure.



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Caption: Reduction of the ketone to the alcohol.

Experimental Protocols

The following protocols are representative and should be adapted and optimized based on laboratory conditions and available equipment.

Representative Protocol for the Synthesis of (2-Chlorophenyl)cyclopentylmethanone via Friedel-Crafts Acylation

- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser connected to a gas outlet (to vent HCl gas) is charged with anhydrous aluminum chloride (1.1 eq) in a suitable anhydrous solvent (e.g., dichloromethane).
- Addition of Reactants: A solution of 2-chlorobenzoyl chloride (1.0 eq) in the same anhydrous solvent is added dropwise to the stirred suspension of aluminum chloride at 0°C.
- Acylation: Cyclopentene (1.2 eq) is then added dropwise to the reaction mixture, maintaining the temperature at 0°C. After the addition is complete, the reaction is allowed to warm to room temperature and stirred for several hours until completion (monitored by TLC or GC).
- Work-up: The reaction mixture is carefully poured onto crushed ice and concentrated hydrochloric acid. The organic layer is separated, and the aqueous layer is extracted with the solvent. The combined organic layers are washed with a saturated sodium bicarbonate solution, water, and brine, then dried over anhydrous sodium sulfate.
- Purification: The solvent is removed under reduced pressure, and the crude product is purified by vacuum distillation or column chromatography on silica gel to yield pure (2-Chlorophenyl)cyclopentylmethanone.

Representative Protocol for the Reduction to (2-Chlorophenyl)(cyclopentyl)methanol

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- Reaction Setup: A round-bottom flask is charged with (2-Chlorophenyl)cyclopentylmethanone (1.0 eq) dissolved in a suitable protic solvent such as methanol or ethanol.
- Reduction: The solution is cooled to 0°C in an ice bath. Sodium borohydride ($NaBH_4$) (1.5 eq) is added portion-wise to the stirred solution, controlling the rate of addition to maintain the temperature below 10°C.
- Reaction Monitoring: The reaction is stirred at room temperature for a few hours until the starting material is consumed, as monitored by TLC or GC.
- Work-up: The reaction is quenched by the slow addition of water. The bulk of the organic solvent is removed under reduced pressure. The aqueous residue is extracted with a suitable organic solvent (e.g., ethyl acetate). The combined organic extracts are washed with water and brine, then dried over anhydrous sodium sulfate.
- Purification: The solvent is evaporated, and the resulting crude **(2-Chlorophenyl)(cyclopentyl)methanol** can be purified by column chromatography or recrystallization, if necessary.

Applications in Organic Synthesis

The primary and most well-documented application of **(2-Chlorophenyl)(cyclopentyl)methanol** and its ketone precursor is in the synthesis of the dissociative anesthetic, ketamine, and its metabolite, norketamine. The chemical structure of these compounds serves as a key building block in the multi-step synthesis of these controlled substances.

Analytical Methodologies

The purity and identity of **(2-Chlorophenyl)(cyclopentyl)methanol** and its precursor are typically confirmed using a combination of chromatographic and spectroscopic techniques.

- High-Performance Liquid Chromatography (HPLC): Reversed-phase HPLC with a C18 column and a mobile phase consisting of a mixture of acetonitrile and water is a common method for assessing the purity of these compounds.

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- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a powerful tool for both the identification and quantification of these molecules. The mass spectrum provides a unique fragmentation pattern that can confirm the structure.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR spectroscopy are indispensable for the structural elucidation of the final product and for confirming the success of the reduction reaction. The appearance of a carbinol proton signal in the ^{1}H NMR spectrum and the upfield shift of the carbonyl carbon in the ^{13}C NMR spectrum are indicative of the formation of the alcohol.

- Infrared (IR) Spectroscopy: The transformation of the ketone to the alcohol can be monitored by the disappearance of the strong carbonyl (C=O) stretch (typically around 1680-1700 cm^{-1}) and the appearance of a broad hydroxyl (O-H) stretch (typically around 3200-3600 cm^{-1}) in the IR spectrum.

Safety and Handling

As with any chemical substance, proper safety precautions should be taken when handling **(2-Chlorophenyl)(cyclopentyl)methanol** and its precursor.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.

- Ventilation: Work in a well-ventilated area or a fume hood to avoid inhalation of any vapors.

- Handling: Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.

- Storage: Store in a cool, dry, and well-ventilated area away from incompatible substances.

It is highly recommended to consult the Safety Data Sheet (SDS) for detailed safety and handling information before working with this compound.

Conclusion

(2-Chlorophenyl)(cyclopentyl)methanol is a valuable chemical intermediate with a primary role in the synthesis of important pharmaceutical compounds. A thorough understanding of its

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synthesis, starting from its ketone precursor, along with its chemical and physical properties, is essential for researchers and professionals in the field. The methodologies and information presented in this guide are intended to provide a solid foundation for the safe and effective handling and utilization of this compound in a research and development setting.

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